

Application Note: Protocol for Furosemide-d5 Stock Solution Preparation

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Compound of Interest

Compound Name: Furosemide-d5

Cat. No.: B563120

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Furosemide-d5 is the deuterated form of Furosemide, a potent loop diuretic that acts by inhibiting the Na-K-2Cl symporter in the thick ascending limb of the Henle loop. In research and drug development, **Furosemide-d5** is primarily utilized as an internal standard for the quantification of Furosemide in biological samples using mass spectrometry-based techniques like GC-MS or LC-MS[1]. The stable isotope label ensures that its chemical behavior is nearly identical to that of the unlabeled analyte, but its different mass allows for clear differentiation in mass spectrometric analysis. Accurate preparation of a **Furosemide-d5** stock solution is the first critical step to ensure the precision and reliability of quantitative assays. This document provides a detailed protocol for the preparation, storage, and handling of **Furosemide-d5** stock solutions.

Furosemide-d5 Chemical and Physical Data

A summary of the essential chemical and physical properties of **Furosemide-d5** is provided below. This information is critical for accurate stock solution preparation and for understanding the compound's handling requirements.

Property	Value	Reference
Chemical Name	5-(Aminosulfonyl)-4-chloro-2-[(2-furanyl-methyl)amino]benzoic Acid-d5	[2]
Molecular Formula	C ₁₂ H ₆ D ₅ ClN ₂ O ₅ S	[2][3]
Molecular Weight	335.77 g/mol	[2][3][4]
Appearance	White to pale yellow or off-white solid	[3]
Purity	Typically ≥98%	[3]
Solubility	DMSO (≥100 mg/mL), Slightly soluble in Methanol and Chloroform	[1][3][5][6]
Solid Compound Storage	Store at -20°C	[1][3]

Experimental Protocol: Stock Solution Preparation

This protocol details the steps for preparing a 1 mg/mL stock solution of **Furosemide-d5** in Dimethyl Sulfoxide (DMSO).

Materials and Equipment

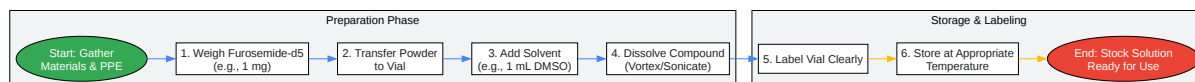
- **Furosemide-d5** solid powder
- Dimethyl Sulfoxide (DMSO), anhydrous or HPLC grade
- Analytical balance (readable to at least 0.01 mg)
- Calibrated micropipettes and sterile tips
- Amber glass vial or clear vial wrapped in aluminum foil
- Vortex mixer
- Sonicator (optional, for aiding dissolution)

- Personal Protective Equipment (PPE): safety glasses, lab coat, chemical-resistant gloves

Safety Precautions

- Handle **Furosemide-d5** in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE to avoid inhalation, ingestion, or direct contact with skin and eyes.
- Consult the Safety Data Sheet (SDS) for **Furosemide-d5** before starting any work.

Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **Furosemide-d5** stock solution.

Step-by-Step Procedure

- Equilibration: Allow the vial containing **Furosemide-d5** solid to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- Weighing: Tare a clean, amber glass vial on an analytical balance. Carefully weigh the desired amount of **Furosemide-d5** powder (e.g., 1.0 mg) directly into the vial. Record the exact weight.
- Solvent Addition: Based on the recorded weight, calculate the required volume of DMSO to achieve the target concentration of 1 mg/mL.
 - Calculation Example: For 1.0 mg of **Furosemide-d5**, add 1.0 mL of DMSO.

- **Dissolution:** Using a calibrated micropipette, add the calculated volume of DMSO to the vial. Cap the vial tightly and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. If necessary, use a sonicator bath for a few minutes to aid dissolution. Visually inspect the solution against a light source to ensure no particulates are present.
- **Labeling:** Clearly label the vial with the compound name (**Furosemide-d5**), concentration (1 mg/mL), solvent (DMSO), preparation date, and your initials.
- **Storage:** Store the stock solution in accordance with the stability guidelines outlined in the next section. For immediate use, the solution can be kept at room temperature, protected from light.

Stock Solution Storage and Stability

Proper storage is crucial to maintain the integrity and concentration of the **Furosemide-d5** stock solution. The stability of the solution is dependent on the storage temperature.

Storage Temperature	Shelf Life	Recommendations	Reference
-80°C	6 months	Recommended for long-term storage.	[5][6]
-20°C	1 month	Suitable for short to medium-term storage.	[5][6]
4°C (refrigerated)	Up to 35 days*	For short-term storage, protected from light.	[7]

*Note: The 35-day stability at 4°C was determined for a 5 mg/mL Furosemide (non-deuterated) solution in polypropylene syringes, but provides a useful reference for short-term storage conditions[7]. Always protect solutions from light to prevent photodegradation.

Conclusion

This protocol provides a comprehensive guide for the accurate and safe preparation of a **Furosemide-d5** stock solution for use in research and analytical applications. Adherence to

these steps, particularly regarding accurate measurements and proper storage conditions, will ensure the reliability of the stock solution and contribute to the generation of high-quality, reproducible data in subsequent experiments.

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